

# An In-depth Technical Guide to Formyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Formyl acetate*

Cat. No.: *B1329439*

[Get Quote](#)

## Introduction

**Formyl acetate**, also known as acetic formic anhydride or ethanoic methanoic anhydride, is a mixed anhydride with the chemical formula  $C_3H_4O_3$ .<sup>[1][2]</sup> It serves as a versatile and reactive formylating agent in organic synthesis. This document provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**Formyl acetate** is a colorless, oily liquid that is sensitive to air and moisture.<sup>[1]</sup> Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Reference
CAS Number	2258-42-6	[1][2][3][4]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> O <sub>3</sub>	[1][2][3][5]
Molecular Weight	88.06 g/mol	[1][2][3][5]
Density	~1.116 g/cm <sup>3</sup>	[1][2]
Boiling Point	27-28 °C at 1.33 kPa (1 Torr) 102.6 °C at 101.3 kPa (760 mmHg)	[1] [2][6]
Flash Point	31 °C	[2][6]
Refractive Index	1.371	[2]
Solubility	Soluble in Ethyl Acetate; Slightly soluble in Chloroform, Methanol	[1]
Stability	Air and moisture sensitive (hygroscopic)	[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **formyl acetate**.

Spectrum Type	Peak Assignments	Reference
<sup>1</sup> H NMR (neat)	δ 2.25 (s, 3H, acetyl protons) δ 9.05 (s, 1H, formyl proton)	[7]
Infrared (IR, neat)	1791 cm <sup>-1</sup> (C=O stretch) 1765 cm <sup>-1</sup> (C=O stretch) 1050 cm <sup>-1</sup> (C-O-C stretch)	[7]

## Synthesis of Formyl Acetate

**Formyl acetate** is not commonly available commercially and is often prepared in situ or synthesized as needed.<sup>[1][5]</sup> The most common laboratory-scale synthesis involves the reaction of sodium formate with acetyl chloride in an anhydrous ether solvent.<sup>[3][4][5]</sup>

#### Experimental Protocol: Synthesis from Sodium Formate and Acetyl Chloride

This protocol is adapted from established methods for the preparation of **formyl acetate**.<sup>[3]</sup>

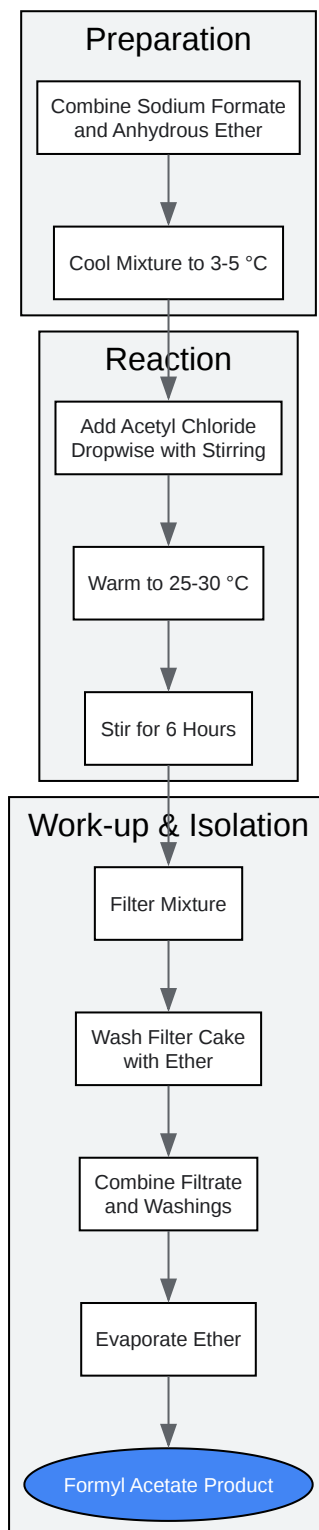
##### Materials:

- Sodium formate
- Acetyl chloride
- Anhydrous diethyl ether

##### Procedure:

- In a flask equipped with a stirrer, add sodium formate and anhydrous diethyl ether.
- Cool the mixture to a temperature range of 3-5 °C using an ice bath.<sup>[3]</sup>
- While stirring vigorously, add acetyl chloride dropwise to the cooled suspension.<sup>[3]</sup>
- After the addition is complete, allow the reaction mixture to warm to 25-30 °C.<sup>[3]</sup>
- Continue stirring the mixture at this temperature for approximately 6 hours to ensure the reaction goes to completion.<sup>[3]</sup>
- After the reaction period, filter the mixture to remove the sodium chloride byproduct.<sup>[3]</sup>
- Wash the filter cake with an equal volume of anhydrous diethyl ether to recover any remaining product.<sup>[3]</sup>
- Combine the filtrate and the ether washings.
- Remove the diethyl ether from the filtrate via evaporation under reduced pressure to yield the **formyl acetate** product.<sup>[3]</sup> A yield of up to 97% has been reported for this method.<sup>[3]</sup>

## Workflow for Formyl Acetate Synthesis

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **formyl acetate**.

## Applications in Organic Synthesis

**Formyl acetate** is a valuable reagent primarily used for formylation, which is the introduction of a formyl group (-CHO) onto a substrate.

- **Formylation of Nucleophiles:** It is an effective agent for the formylation of amines, amino acids, and alcohols.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- **Synthesis of Aldehydes:** It can be used to synthesize aldehydes from aromatic Grignard reagents.[\[1\]](#)[\[7\]](#)
- **Precursor to Other Reagents:** **Formyl acetate** serves as a starting material for the preparation of formyl fluoride.[\[1\]](#)[\[3\]](#)

## Safety and Handling

Proper handling of **formyl acetate** is critical due to its reactivity and potential hazards.

Hazard Category	Description	Precautionary Measures	Reference
Flammability	Flammable liquid and vapor (H226).	Keep away from heat, sparks, and open flames. Use spark-proof tools.[8][9][10]	[8][10]
Irritation	Causes skin irritation (H315) and serious eye irritation (H319). May cause respiratory irritation (H335).	Handle in a fume hood. Wear protective gloves, clothing, and eye/face protection.[1][8][9]	[1][8]
Stability/Reactivity	Decomposes in the presence of water to form acetic acid and carbon monoxide.[1]	Store in a cool, dry place (recommended at 4 °C).[1]	[1]
Storage	Gas evolution upon decomposition can lead to pressure buildup.	Do not store in tightly sealed containers; a polyethylene stopper is recommended.[1]	[1]

Handling and Storage Summary: **Formyl acetate** is an eye and skin irritant and should always be handled in a chemical fume hood.[1] Due to its decomposition, which produces carbon monoxide gas, it should be stored at 4 °C in a flask fitted with a polyethylene stopper to prevent pressure buildup, as sealed samples can explode.[1][7] It is sensitive to air and moisture, which accelerate its decomposition.[1]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Formyl acetate | 2258-42-6 [chemicalbook.com]
- 2. Cas 2258-42-6,Formyl acetate | lookchem [lookchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Formyl acetate | 2258-42-6 | Benchchem [benchchem.com]
- 5. Formyl acetate synthesis - chemicalbook [chemicalbook.com]
- 6. Formyl acetate, CAS No. 2258-42-6 - iChemical [ichemical.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. biosynth.com [biosynth.com]
- 9. fishersci.ca [fishersci.ca]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Formyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329439#formyl-acetate-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

